

Nb-Demethylechitamine: A Review of Preclinical Research

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Compound of Interest

Compound Name: Nb-Demethylechitamine

Cat. No.: B12384961

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For Researchers, Scientists, and Drug Development Professionals

Introduction

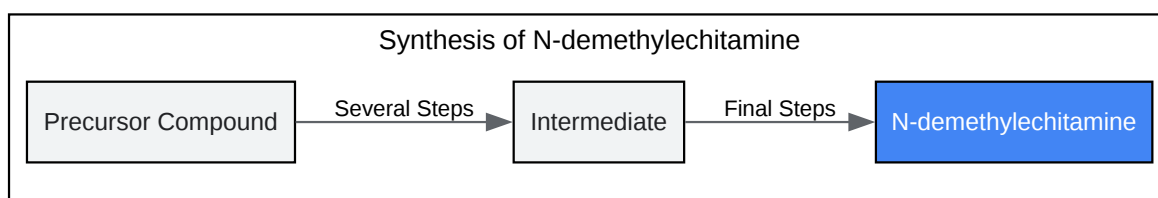
Nb-Demethylechitamine is a monoterpenoid indole alkaloid that has been isolated from plant sources, primarily the twigs of *Alstonia rostrata*. As a member of the extensive family of indole alkaloids, a class of compounds known for their diverse and potent biological activities, **Nb-Demethylechitamine** has been the subject of preliminary investigations to determine its therapeutic potential. This technical guide provides a comprehensive review of the existing research on **Nb-Demethylechitamine**, with a focus on its synthesis, cytotoxic properties, and the current understanding of its mechanism of action. The information is presented to aid researchers, scientists, and drug development professionals in their evaluation of this natural product for further investigation.

Chemical and Physical Properties

Property	Value	Source
Chemical Formula	C ₂₁ H ₂₆ N ₂ O ₄	N/A
Molecular Weight	370.44 g/mol	N/A
CAS Number	60048-88-6	N/A
Appearance	Powder	N/A
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	N/A

Synthesis

A synthetic route for N-demethylechitamine has been reported as part of the total synthesis of echitamine. The synthesis involves a multi-step process, a key part of which is depicted in the workflow below.



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Caption: High-level workflow for the synthesis of N-demethylechitamine.

While a detailed experimental protocol for the total synthesis of **Nb-Demethylechitamine** is not readily available in the reviewed literature, the work by Zhang et al. provides a foundational methodology for its chemical synthesis.

In Vitro Cytotoxic Activity

Nb-Demethylechitamine has been evaluated for its in vitro cytotoxic activity against a panel of human cancer cell lines.

Quantitative Data

The available quantitative data on the cytotoxic activity of **Nb-Demethylechitamine** is summarized in the table below.

Cell Line	Cancer Type	IC ₅₀ (μM)	Reference
PC3	Prostate Cancer	> 50	[1]
MDA-MB-231	Breast Cancer	> 50	[1]
A549	Lung Cancer	> 50	[1]

It is important to note that a study by Yuan YX, et al. (2018) reported the evaluation of **Nb-Demethylechitamine**'s cytotoxic activity against human myeloid leukemia HL-60, liver cancer SMMC-7721, lung cancer A-549, breast cancer MCF-7, and colon cancer SW480 cell lines. However, the specific IC₅₀ values from this study were not available in the reviewed literature. The data from the study on alkaloids from *Winchia calophylla* suggests that **Nb-Demethylechitamine** may have low cytotoxic potency against the cell lines tested in that specific research.[1]

Experimental Protocols

Cytotoxicity Assay (MTT Assay)

While the specific protocol used in the study by Yuan et al. is not available, a general and widely accepted protocol for determining cytotoxicity using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is described below. This colorimetric assay measures the reduction of MTT by mitochondrial succinate dehydrogenase to form a purple formazan product, which is directly proportional to the number of viable cells.



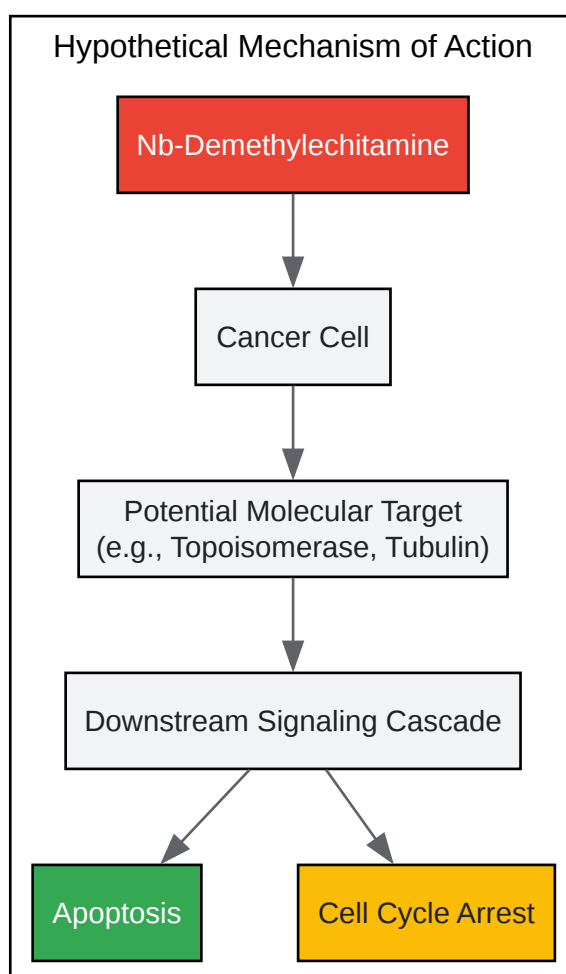
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Caption: A generalized workflow for a standard MTT cytotoxicity assay.

Mechanism of Action

The precise molecular mechanism of action for **Nb-Demethylechitamine** has not been elucidated in the available scientific literature. However, many monoterpenoid indole alkaloids isolated from the *Alstonia* genus have been reported to exert their cytotoxic effects through various mechanisms, including the induction of apoptosis, cell cycle arrest, and inhibition of topoisomerase enzymes. It is plausible that **Nb-Demethylechitamine** may share a similar mechanism of action with other structurally related alkaloids. Further research is required to determine the specific molecular targets and signaling pathways affected by this compound.

The following diagram illustrates a hypothetical signaling pathway that could be investigated for **Nb-Demethylechitamine**, based on the known mechanisms of other indole alkaloids.



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Caption: A potential signaling pathway for the cytotoxic effects of **Nb-Demethylechitamine**.

Pharmacokinetics and Clinical Studies

There is currently no publicly available information regarding the pharmacokinetic properties (absorption, distribution, metabolism, and excretion) of **Nb-Demethylechitamine** in preclinical or clinical models. Furthermore, no clinical trials investigating the safety and efficacy of **Nb-Demethylechitamine** in humans have been identified.

Conclusion and Future Directions

Nb-Demethylechitamine is a naturally occurring monoterpenoid indole alkaloid with reported in vitro cytotoxic activity. However, the existing body of research is limited. The available quantitative data suggests that its cytotoxic potency may be low against certain cancer cell lines.

To fully assess the therapeutic potential of **Nb-Demethylechitamine**, further research is warranted in the following areas:

- **Comprehensive Cytotoxicity Screening:** Evaluation of its cytotoxic activity against a broader panel of human cancer cell lines to identify potential sensitive cancer types.
- **Mechanism of Action Studies:** Elucidation of the specific molecular targets and signaling pathways involved in its biological activity.
- **In Vivo Efficacy Studies:** Assessment of its anti-tumor efficacy in relevant animal models of cancer.
- **Pharmacokinetic Profiling:** Determination of its absorption, distribution, metabolism, and excretion properties to understand its behavior in a biological system.
- **Synthetic Route Optimization:** Development of a more detailed and efficient synthetic protocol to enable the production of larger quantities for further research.

The information presented in this guide summarizes the current state of knowledge on **Nb-Demethylechitamine** and highlights the significant gaps that need to be addressed to

determine its potential as a lead compound for drug development.

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References

- 1. pubs.acs.org [pubs.acs.org]
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